

2-(1H-pyrrol-2-yl)ethanamine hydrochloride

material safety data sheet

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Compound of Interest

Compound Name: 2-(1H-pyrrol-2-yl)ethanamine
hydrochloride

Cat. No.: B2936260

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An In-depth Technical Guide: 2-(1H-pyrrol-2-yl)ethanamine hydrochloride

Introduction: A Chemist's Perspective on a Versatile Building Block

2-(1H-pyrrol-2-yl)ethanamine hydrochloride is a heterocyclic amine of significant interest to the scientific community, particularly those in synthetic chemistry and drug discovery. Its structure, featuring a pyrrole ring linked to an ethylamine side chain, makes it a valuable precursor for the synthesis of more complex molecules. Structurally, it is an isomer of the more commonly cited 2-(1H-pyrrol-1-yl)ethanamine and a close analog of biologically crucial molecules like tryptamine, where an indole ring replaces the pyrrole. This structural similarity suggests its potential as a scaffold in the development of novel therapeutic agents.

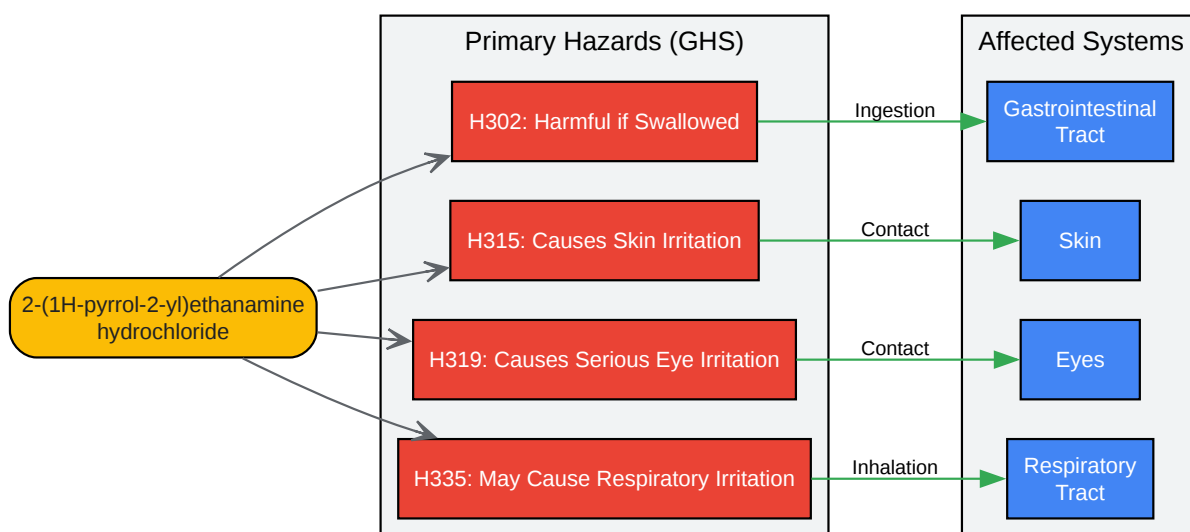
This guide moves beyond a standard safety data sheet to provide a comprehensive technical overview for researchers and drug development professionals. It is designed to instill a deep understanding of the compound's properties and the causality behind the required safety protocols, ensuring its effective and safe use in a laboratory setting. We will explore its chemical identity, potential hazards, and the rigorous protocols necessary for its handling, all grounded in authoritative safety data.

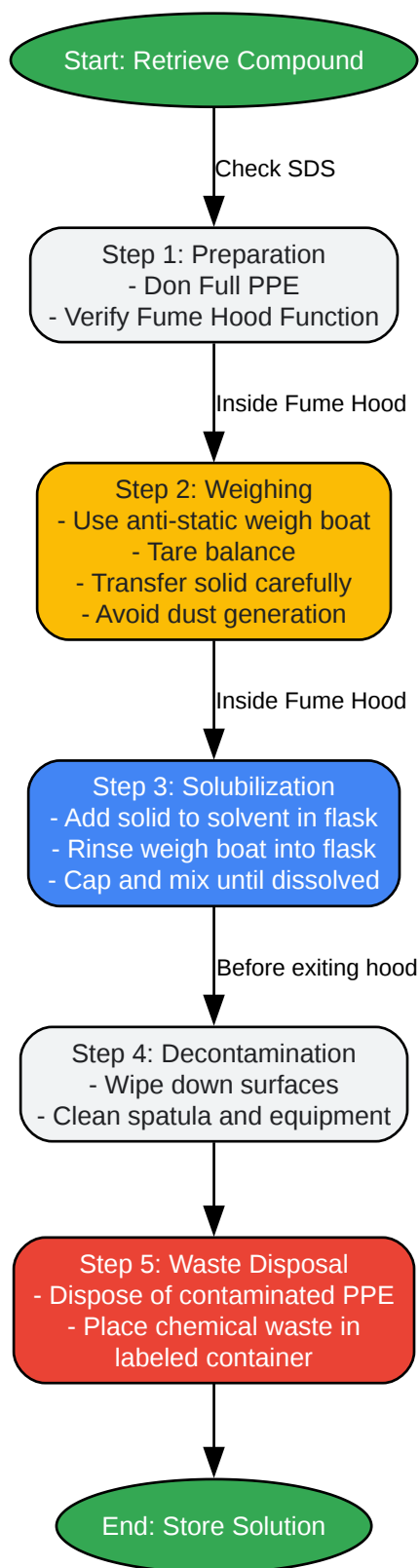
Chemical and Physical Identity

Understanding the fundamental properties of a compound is the bedrock of its safe and effective use. **2-(1H-pyrrol-2-yl)ethanamine hydrochloride** is a solid material whose characteristics dictate its handling and storage requirements.

2-(1H-pyrrol-2-yl)ethanamin

| Key Identifiers | |
|-------------------|---|
| CAS Number | 857418-70-3 |
| Molecular Formula | C ₆ H ₁₁ CIN ₂ |
| Molecular Weight | 146.62 g/mol |
| Appearance | Solid (potential for dust) |
| Solubility | Soluble in water |





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